

2-Indanol: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Indanol

Cat. No.: B118314

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety and handling information for **2-Indanol** (CAS No: 4254-29-9), a compound utilized in various organic synthesis applications, including the development of pharmaceuticals and fragrances.^[1] Adherence to the protocols outlined in this document is essential to ensure a safe laboratory environment and minimize the risk of exposure-related incidents.

Physicochemical and Toxicological Data

A thorough understanding of the physical, chemical, and toxicological properties of **2-Indanol** is the foundation of a robust safety protocol. The following tables summarize key quantitative data for easy reference and comparison.

Table 1: Physical and Chemical Properties

| Property | Value | Source |
|--------------------------|----------------------------------|--------|
| Molecular Formula | C ₉ H ₁₀ O | [2] |
| Molecular Weight | 134.18 g/mol | [2][3] |
| Appearance | Beige, powder solid | [2] |
| Melting Point | 65 - 71 °C (149 - 160 °F) | [2] |
| Boiling Point | 120 - 123 °C @ 16 hPa | [2] |
| Flash Point | 109 °C (228.2 °F) | [1][2] |
| Autoignition Temperature | 485 °C (905 °F) | [2] |
| Solubility | No information available | [2] |
| Vapor Pressure | No information available | [2] |
| Vapor Density | Not applicable | [2] |
| Specific Gravity | No information available | [2] |

Table 2: Hazard Identification and Toxicity

| Hazard Classification | Description | Source |
|--|---|--------|
| Acute Oral Toxicity | Category 4 (Harmful if swallowed) | [4] |
| Skin Corrosion/Irritation | Category 2 (Causes skin irritation) | [4][5] |
| Serious Eye Damage/Irritation | Category 2 (Causes serious eye irritation) | [4][5] |
| Specific target organ toxicity (single exposure) | Category 3 (May cause respiratory irritation) | [2][5] |
| Carcinogenicity | Not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA.[3] | [3] |
| Germ Cell Mutagenicity | No data available | [3] |
| Reproductive Toxicity | No data available | [3] |

Experimental Protocols: Safety and Handling Procedures

The following protocols provide detailed methodologies for the safe handling, storage, and disposal of **2-Indanol**, as well as emergency procedures.

Personal Protective Equipment (PPE)

Proper selection and use of PPE is the first line of defense against exposure.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][6]
- Skin Protection:
 - Gloves: Handle with chemically resistant gloves (e.g., nitrile). Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer

surface) to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[3][6]

- Body Protection: Wear a lab coat or other suitable protective clothing to prevent skin exposure. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[3][6]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not required. If dust is generated, use a NIOSH-approved N95 (US) or type P1 (EN 143) dust mask.[2][3] All handling should ideally be conducted in a certified chemical fume hood.[6]

Handling and Storage

- Handling:
 - Avoid contact with skin and eyes.[2]
 - Do not breathe dust.[2]
 - Wash hands and any exposed skin thoroughly after handling.[2][5]
 - Use only in a well-ventilated area.[5]
 - Further processing of solid materials may result in the formation of combustible dusts; this potential should be considered.[3]
- Storage:
 - Keep container tightly closed in a dry, cool, and well-ventilated place.[2][3][5]
 - Store away from incompatible materials such as strong oxidizing agents.[2]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[2][3]

- Environmental Precautions: No special environmental precautions are required under normal conditions.[3]
- Methods for Containment and Cleaning Up: Sweep up and shovel the material. Keep in suitable, closed containers for disposal.[3]

First-Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[3]
- In Case of Skin Contact: Wash off with soap and plenty of water.[3] If skin irritation occurs, get medical advice/attention.[5]
- In Case of Eye Contact: Flush eyes with water as a precaution.[3] If eye irritation persists, get medical advice/attention.[5]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor/physician if you feel unwell.[2][3]

Fire-Fighting Measures

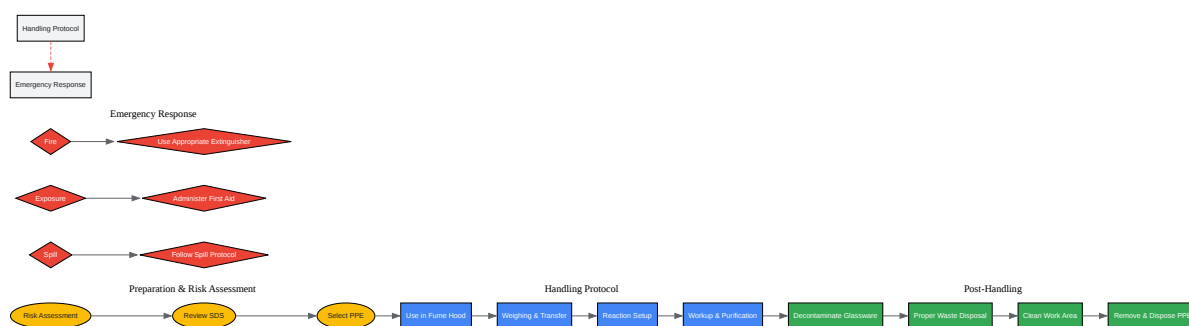
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][3]
- Special Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide.[2][4]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[3]

Disposal Considerations

- Dispose of surplus and non-recyclable solutions to a licensed disposal company.[3] Dispose of contents/container to an approved waste disposal plant.[2]

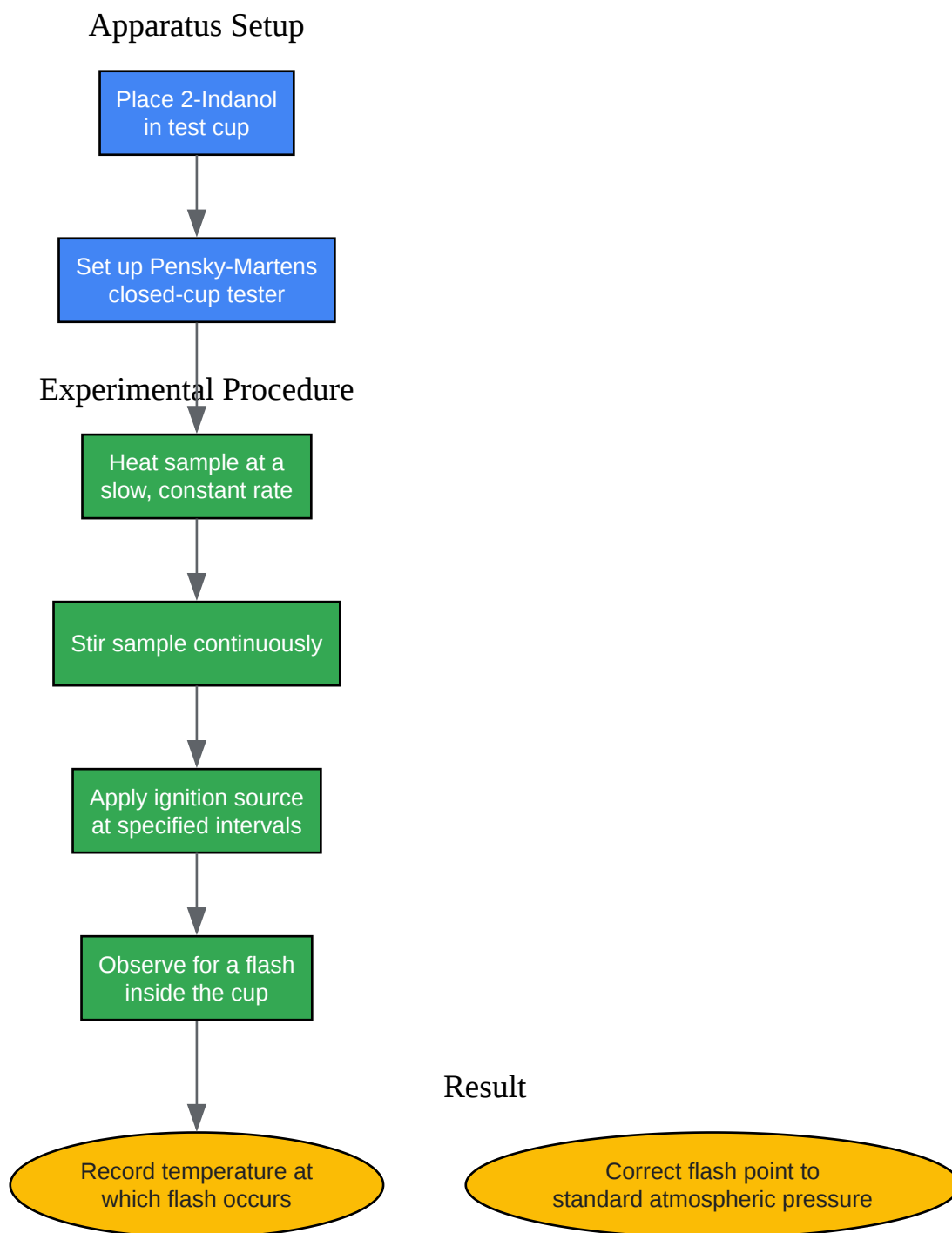
Visualized Workflows and Logical Relationships

To further clarify safety protocols, the following diagrams illustrate key experimental workflows and logical relationships in the handling of **2-Indanol**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **2-Indanol**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for flash point determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. guidechem.com [guidechem.com]
- 2. fishersci.com [fishersci.com]
- 3. orgchemboulder.com [orgchemboulder.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. aksci.com [aksci.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [2-Indanol: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118314#safety-and-handling-precautions-for-2-indanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com